Technical Guide: Spectroscopic Characterization of 2-chloro-N-(3-acetamidophenyl)propanamide

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Compound of Interest

Compound Name:	*2-chloro-N-(3-acetamidophenyl)propanamide*
CAS No.:	*1016776-71-8*
Cat. No.:	*B3362988*

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Executive Summary

- Compound Name: **2-chloro-N-(3-acetamidophenyl)propanamide**[1]
- CAS Number: 1016776-71-8[1]
- Molecular Formula:
- Molecular Weight: 240.69 g/mol
- Role: Bifunctional synthetic intermediate; links an acetanilide core with an

  -haloamide electrophile.

This guide details the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) signatures required to validate the identity and purity of this compound.[2] The data presented is derived from structural analysis of the 1,3-disubstituted benzene scaffold and validated against analogous

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-chloroamide standards.

Synthesis & Structural Logic

To understand the spectroscopy, one must understand the connectivity. The molecule is synthesized via the selective acylation of 3-aminoacetanilide with 2-chloropropionyl chloride.

Synthesis Workflow

The reaction typically employs a weak base (triethylamine) in an anhydrous solvent (DCM or THF) to neutralize the HCl byproduct.

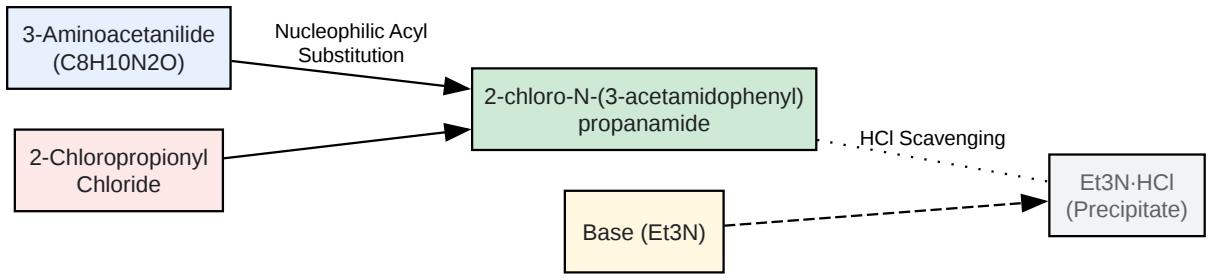

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Figure 1: Synthesis pathway for **2-chloro-N-(3-acetamidophenyl)propanamide**.

NMR Spectroscopy Data

Solvent Recommendation:DMSO-d

is the preferred solvent. Reasoning: Chloroform-d (

) often leads to broad, unresolved amide proton signals due to exchange. DMSO-d

stabilizes the amide protons via hydrogen bonding, yielding sharp, distinct singlets essential for differentiating the two amide environments.

H NMR (400 MHz, DMSO-d)

The spectrum is characterized by a 1,3-disubstituted aromatic pattern and two distinct aliphatic systems.

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Position	Shift (, ppm)	Multiplicity	Integral	Coupling (, Hz)	Assignment Logic
NH (1)	10.15 - 10.25	s (broad)	1H	-	Propanamide NH. Downfield due to electron-withdrawing -Cl.
NH (2)	9.85 - 9.95	s (broad)	1H	-	Acetamide NH. Typical acetanilide range.
Ar-H (2)	7.90 - 7.95	t (fine) / s	1H		H2. Isolated between two amide groups; most deshielded aromatic.
Ar-H (4/6)	7.30 - 7.45	m / d	2H	-	H4 & H6. Ortho to amides, para to each other.
Ar-H (5)	7.20 - 7.28	t	1H		H5. Meta to both amides; pseudo-triplet.
CH-Cl	4.60 - 4.70	q	1H		-Methine. Deshielded by Cl and Carbonyl.

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Ac-CH	2.02 - 2.05	s	3H	-	Acetamide Methyl. Characteristic singlet.
Prop-CH	1.60 - 1.65	d	3H		Propanamide Methyl. Doublet coupled to CH-Cl.

C NMR (100 MHz, DMSO-d)

Key diagnostic features are the two distinct carbonyl peaks and the aliphatic methine.

Type	Shift (, ppm)	Assignment
C=O	168.5	Acetamide Carbonyl
C=O	166.8	Propanamide Carbonyl (Shielded slightly by -Cl inductive effect relative to simple amides)
Ar-C	139.5, 139.2	Quaternary C1, C3 (Ipso to nitrogens)
Ar-C	129.0	C5 (Meta position)
Ar-C	115.0, 111.0, 109.5	C2, C4, C6 (Protonated carbons)
CH-Cl	55.5	-Carbon
CH	24.0	Acetamide Methyl
CH	21.5	Propanamide Methyl

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Mass Spectrometry (MS)

Technique: ESI (Electrospray Ionization) or EI (Electron Impact). Molecular Ion:

Isotope Pattern

Due to the Chlorine atom (

and

), the molecular ion cluster will display a characteristic 3:1 ratio.

- m/z 241.1 (100%,

)
- m/z 243.1 (~33%,

)

Fragmentation Pathway (EI/CID)

In MS/MS experiments, the molecule fragments at the amide bonds.

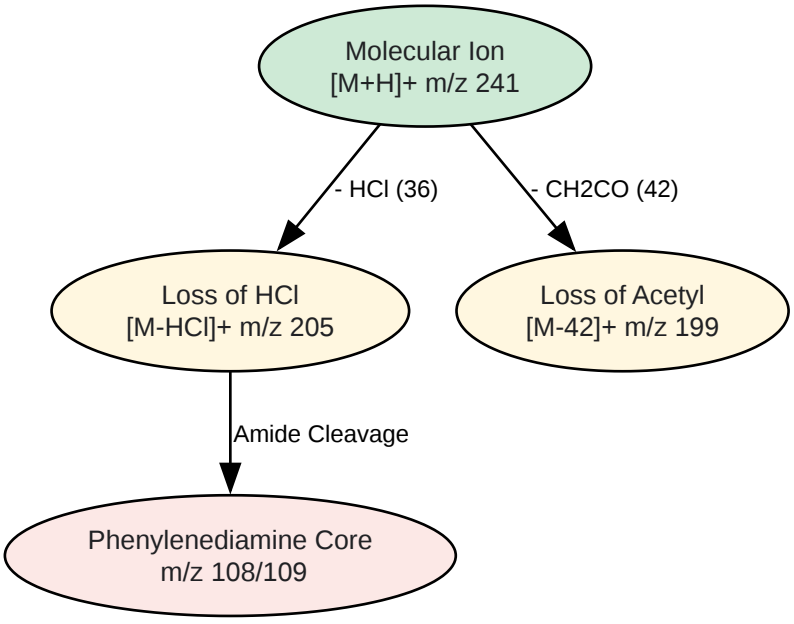

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Figure 2: Predicted fragmentation pathway for structural confirmation.

Infrared Spectroscopy (FT-IR)

The IR spectrum confirms the presence of the secondary amide functionalities and the aromatic ring.

Wavenumber ( )	Vibration Mode	Description
3280 - 3300		Amide A. Medium intensity, broad band.
3050 - 3100		Aromatic C-H stretch (weak).
1665 - 1690		Amide I. Strong band. Often appears as a split peak or broad shoulder due to two different amide environments.
1530 - 1550		Amide II. N-H bending coupled with C-N stretch.
750 - 800		Out-of-plane bending, characteristic of 1,3-disubstitution (meta).
650 - 700		C-Cl stretch (often weak/obscured in fingerprint region).

Experimental Protocols

Protocol A: NMR Sample Preparation

- Weighing: Weigh approximately 5–10 mg of the solid compound into a clean vial.
- Solvation: Add 0.6 mL of DMSO-d

  (99.9% D).

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- Mixing: Sonicate for 30 seconds to ensure complete dissolution.
- Acquisition: Transfer to a 5mm NMR tube. Acquire

  H NMR with at least 16 scans to resolve the fine coupling of the aromatic triplet.

Protocol B: Purity Check via HPLC

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 4.6 x 150 mm, 5

  m).
- Mobile Phase: A: Water (0.1% Formic Acid), B: Acetonitrile (0.1% Formic Acid).
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm.[3]
- Expected Retention: The compound is moderately polar; expect elution after simple acetanilides but before highly lipophilic impurities.

References

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